

# A Comparative Analysis of RDX-Based Explosive Mixtures: Performance and Properties

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## Compound of Interest

Compound Name: Cyclonite

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A comprehensive guide for researchers and scientists on the performance evaluation of various RDX-based explosive compositions, supported by experimental data and detailed methodologies.

Cyclotrimethylene trinitramine, commonly known as RDX, is a powerful and widely used high explosive. Its versatility allows for the formulation of numerous explosive mixtures with tailored properties to suit specific applications, from military munitions to industrial uses. The performance characteristics of these mixtures, such as detonation velocity, pressure, energy output, and sensitivity, are critically dependent on their composition. This guide provides an objective comparison of different RDX-based explosive mixtures, presenting key performance data from various studies in a structured format. Detailed experimental protocols and visual workflows are also included to aid in the understanding and replication of these evaluations.

## Performance Comparison of RDX-Based Explosive Mixtures

The addition of various materials to RDX can significantly alter its performance characteristics. The following tables summarize the key performance parameters of several common RDX-based mixtures, including those with aluminum, TNT (Composition B), HMX, and polymer binders.

## RDX and Aluminized Explosives

The incorporation of aluminum powder into RDX-based explosives is a common method to enhance their total energy output, particularly for air blast and underwater applications. The particle size of the aluminum can also influence the mixture's sensitivity.

Explosive Composition	Detonation Velocity (m/s)	Detonation Heat (J/g)	Key Findings
RDX	8750 (at 1.80 g/cm <sup>3</sup> ) [1]	5530[2]	High detonation velocity and brisance. Serves as a baseline for comparison.
RDX with 20% Aluminum Powder	~8800[3]	Higher than pure RDX[3][4]	Optimal aluminum content for higher detonation heat, velocity, and volume. [3][4]
RDX with 25% Aluminum Powder	~8800[3]	Higher than pure RDX[4]	Air blast performance is significant, though slightly less optimal than 20% Al.[3][4]
RDX with Nano-Aluminum Powder	Lower initial shock wave pressure propagation velocity compared to micron-aluminum formulations.[5]	Can improve detonation performance.[6]	Nano-aluminum can significantly increase mechanical sensitivity. [6]
RDX/AP-based with 30-55% Al	-	-	Formulations designed for underwater explosion (UNDEX) performance.[7]

## RDX in Melt-Cast and Composite Explosives

RDX is frequently mixed with other explosives like TNT and HMX, or incorporated into matrices like emulsions to create compositions with specific performance trade-offs.

Explosive Composition	Detonation Velocity (m/s)	Brisance/Pressure	Key Findings
RDX/TNT (Composition B)	7638[8]	High	A common melt-cast explosive; serves as a standard for comparison.[8]
RDX/Emulsion Explosive (20% RDX)	3523[9]	Increases with RDX content.[10]	Adding RDX to emulsion explosives increases detonation velocity and brisance while decreasing critical thickness.[9][10]
RDX/HMX Mixtures	-	-	HMX is more energetic than RDX and can enhance the performance of the mixture.[11][12]
RDX/CL-20 (35% CL-20)	-	Power of $462.08 \times 10^4$ kJ.L/kg <sup>2</sup> [13]	Mixtures can achieve higher performance than either explosive alone.[13]

## Polymer-Bonded Explosives (PBXs)

Incorporating RDX into a polymer matrix creates Polymer-Bonded Explosives (PBXs), which offer improved mechanical properties and reduced sensitivity.

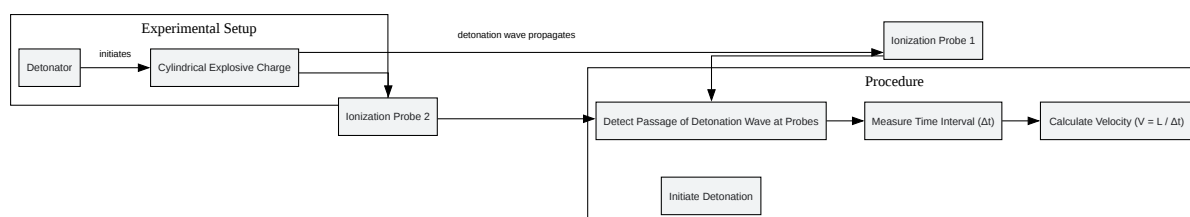
Explosive Composition	Detonation Velocity (m/s)	Impact Sensitivity	Key Findings
RDX/PU (86% RDX, 14% GAP-based PU)	-	Lower than Composition B by 42.5% <a href="#">[8]</a>	PBXs offer significantly lower vulnerability to various stimuli compared to conventional explosives. <a href="#">[8]</a>
Nano-RDX based PBX	Increased by ~1.7% compared to micron-sized RDX PBX. <a href="#">[14]</a>	Shock sensitivity decreased by 24.5% compared to micron-sized RDX PBX. <a href="#">[14]</a>	The use of nano-RDX can improve detonation performance and reduce sensitivity. <a href="#">[14]</a>
RDX/HTPB	-	Polymer binder absorbs 24-31% of internal energy, making the PBX less sensitive than pure RDX. <a href="#">[15]</a>	The polymer binder plays a crucial role in desensitizing the explosive. <a href="#">[15]</a>
RDX/Estane	-	Shows lower energy absorption by the binder compared to HTPB and EVA. <a href="#">[15]</a>	Different polymers have varying efficiencies in reducing sensitivity. <a href="#">[15]</a>
RDX/EVA	-	Predicted to have the lowest sensitivity among the tested PBXs due to higher energy absorption by the binder. <a href="#">[15]</a>	EVA appears to be a highly effective binder for reducing the sensitivity of RDX. <a href="#">[15]</a>

## Experimental Protocols

Accurate and reproducible performance evaluation of explosives relies on standardized experimental methodologies. Below are outlines of common experimental workflows.

## Detonation Velocity Measurement

The velocity at which a detonation wave propagates through an explosive is a key performance indicator.

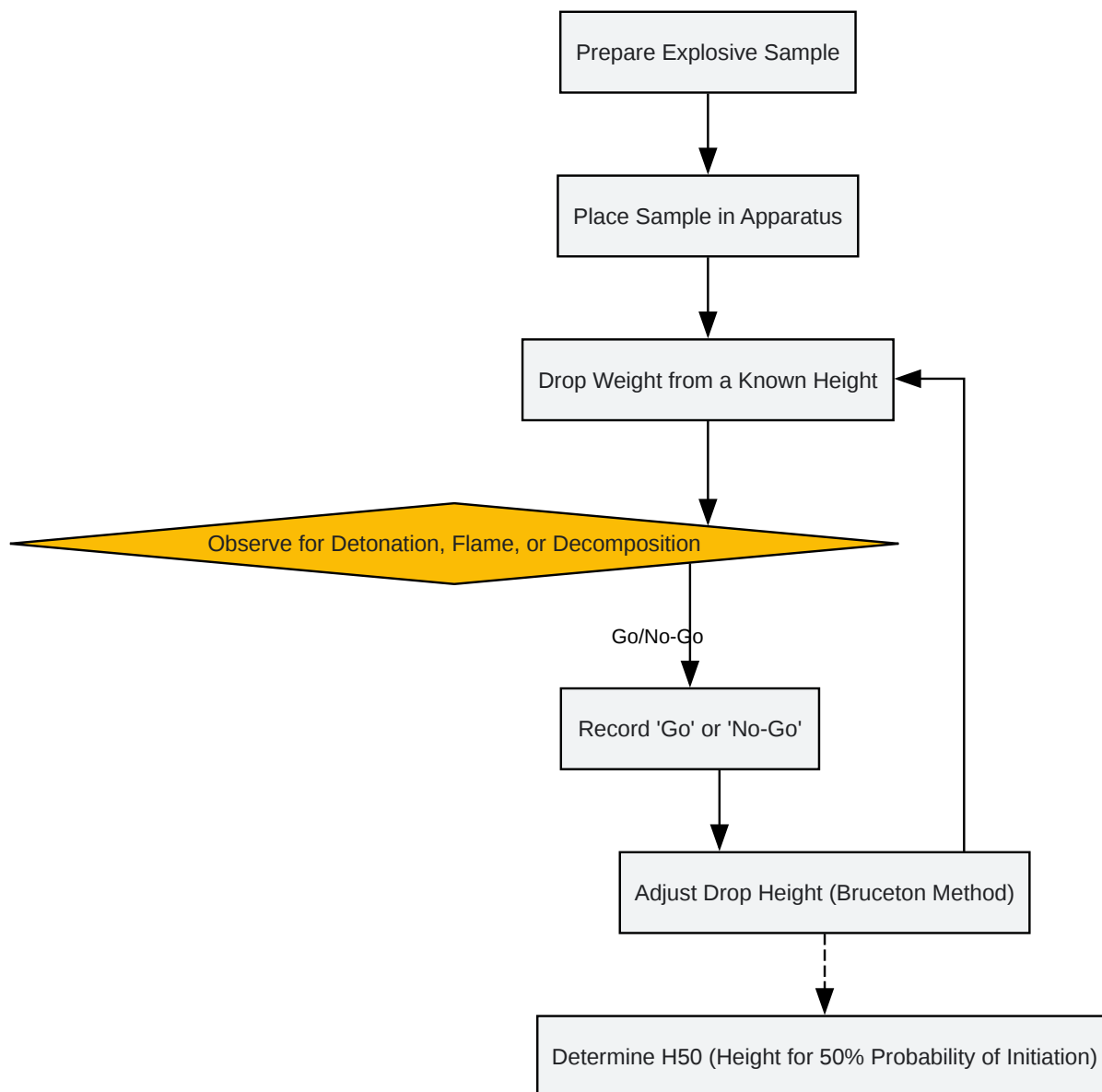


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Caption: Workflow for Detonation Velocity Measurement.

## Impact Sensitivity Testing (Drop-Weight Test)

This test determines the sensitivity of an explosive to initiation by impact. A weight is dropped from a specific height onto a sample of the explosive.

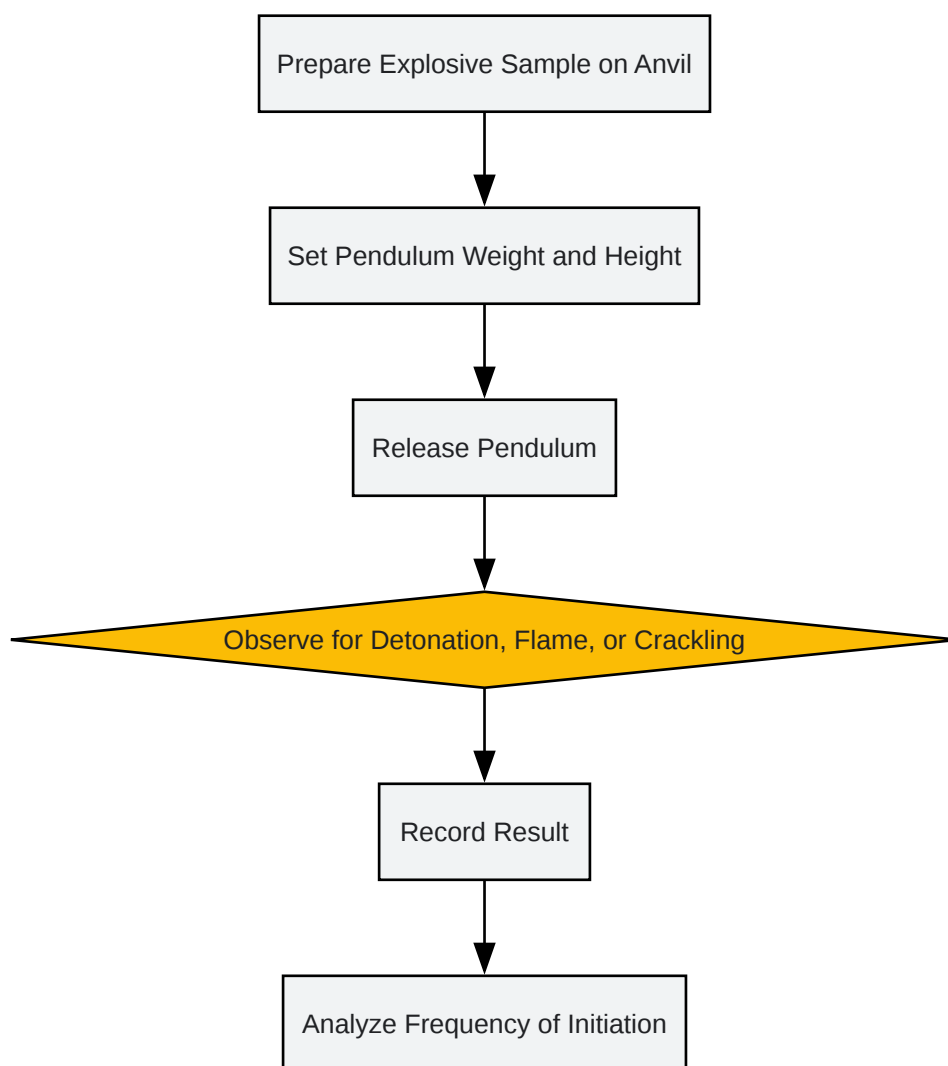


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Caption: Impact Sensitivity Testing Workflow.

## Friction Sensitivity Testing

This test assesses the sensitivity of an explosive to initiation by friction. A weighted pendulum scrapes across a sample of the explosive.

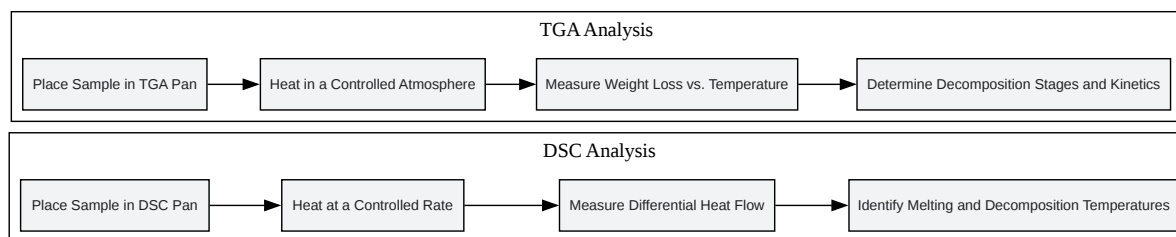


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Caption: Friction Sensitivity Testing Workflow.

## Thermal Analysis (DSC/TGA)

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to study the thermal stability and decomposition kinetics of explosive materials.



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Caption: Thermal Analysis Workflow using DSC and TGA.

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